Spectroscopic Characterization Guide: N-(Propan-2-yl)piperidin-3-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(propan-2-yl)piperidin-3-amine*
CAS No.:	*1235439-19-6*
Cat. No.:	*B059098*

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Compound Identification & Structural Context

N-(propan-2-yl)piperidin-3-amine is a secondary diamine featuring a piperidine ring with an exocyclic isopropylamino substituent at the 3-position.[1] It is frequently employed as an intermediate in the synthesis of dipeptidyl peptidase-4 (DPP-4) inhibitors and other heterocyclic pharmaceuticals.[1]

- IUPAC Name:**N-(Propan-2-yl)piperidin-3-amine**[1][2]
- Common Names:N-Isopropyl-3-aminopiperidine; 3-(Isopropylamino)piperidine[1]
- CAS Number: 1235439-19-6[1][2][3]
- Molecular Formula: C

  H

  N

  [1][4]

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- Molecular Weight: 142.24 g/mol [1]
- Stereochemistry: Contains one chiral center at C3.[1] Often used as the (R)-enantiomer (CAS 1235439-19-6 refers to the generic/racemic structure; specific enantiomers have distinct CAS numbers).[1]

Structural Distinction Alert

Researchers must distinguish this compound from 1-isopropylpiperidin-3-amine (CAS 857373-37-6), where the isopropyl group is attached to the ring nitrogen.[1]

- Target (Exocyclic): Ring NH (free), Exocyclic N-iPr.[1]
- Isomer (Ring-Sub): Ring N-iPr, Exocyclic NH

  (free).[1]

Mass Spectrometry (MS) Profiling

Ionization & Fragmentation Logic

The compound is most commonly analyzed using Electrospray Ionization (ESI) in Positive Mode due to the high basicity of the two nitrogen atoms.[1]

- Parent Ion: [M+H]

  = 143.15 m/z (Calculated Monoisotopic Mass: 142.147).[1]
- Base Peak: Often observed at m/z 143.2.[1]

Fragmentation Pathway (MS/MS)

Fragmentation typically proceeds via

-cleavage or inductive cleavage driven by the secondary amines.[1]

- Loss of Isopropyl Group: Cleavage of the N-isopropyl bond yields a fragment at [M+H - 43]

  m/z 100 (corresponding to the 3-aminopiperidine core).[1]

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- Ring Fragmentation: Retro-Diels-Alder (RDA) type fragmentations or ring opening can generate lower mass ions characteristic of the piperidine skeleton (m/z 84, m/z 56).[1]

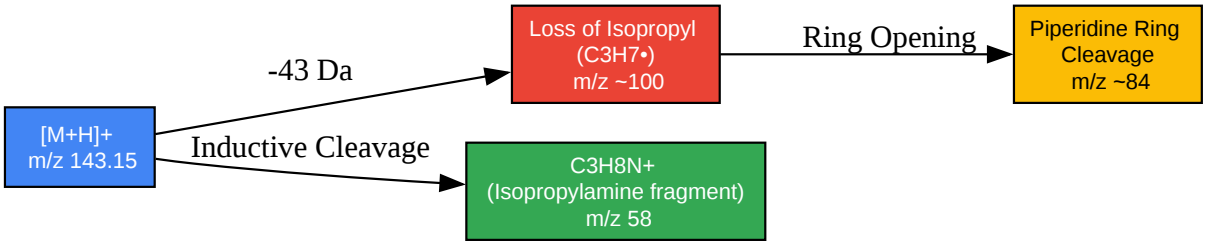


Figure 1: Proposed ESI-MS Fragmentation Pathway for N-(propan-2-yl)piperidin-3-amine

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Caption: Logical fragmentation pathway under Collision-Induced Dissociation (CID).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR data is presented for the free base form in CDCl

.[1] Note that salt forms (e.g., dihydrochloride) will show significant downfield shifts (

+0.5–1.0 ppm) for protons

to the nitrogen atoms due to protonation.[1]

H NMR Data (400 MHz, CDCl)

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Position	(ppm)	Multiplicity	Integration	Assignment Logic
Isopropyl CH	1.04 – 1.08	Doublet (Hz)	6H	Characteristic gem-dimethyl signal.[1]
Ring H-4, H-5	1.20 – 1.75	Multiplet	3H	Methylene protons to nitrogens (shielded).[1]
Ring H-5 (eq)	1.90 – 2.00	Multiplet	1H	Equatorial proton often distinct in piperidines.[1]
NH (Amine)	1.50 – 2.20	Broad Singlet	2H	Exchangeable protons (Ring NH + Exocyclic NH).[1]
H-3 (Methine)	2.55 – 2.65	Multiplet	1H	Chiral center; shifts due to N-substitution.[1]
Ring H-6 (ax/eq)	2.85 – 3.05	Multiplet	2H	-protons to Ring NH.[1]
Isopropyl CH	2.80 – 2.95	Septet (Hz)	1H	Methine of the isopropyl group.[1]
Ring H-2 (ax/eq)	3.05 – 3.15	Multiplet	2H	-protons to Ring NH and adjacent to C3-N.

C NMR Data (100 MHz, CDCl)

- Isopropyl CH

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:

22.5, 23.0 ppm (Diastereotopic nature may split these signals slightly in chiral environment).[1]

- Ring C-5:

  25.0 ppm.[1]

- Ring C-4:

  32.5 ppm.[1]

- Isopropyl CH:

  46.0 ppm.[1]

- Ring C-6:

  47.5 ppm.[1]

- Ring C-3:

  53.0 ppm (Chiral center).[1]

- Ring C-2:

  54.5 ppm.[1]

2D NMR Connectivity (COSY)

The COSY spectrum is essential for distinguishing the piperidine ring protons.[1]

- Correlation A: Isopropyl CH (2.[1]85)

  Isopropyl CH

  (1.06).[1]

- Correlation B: H-3 (2.60)

  H-2 (3.10) and H-4 (1.50).[1]

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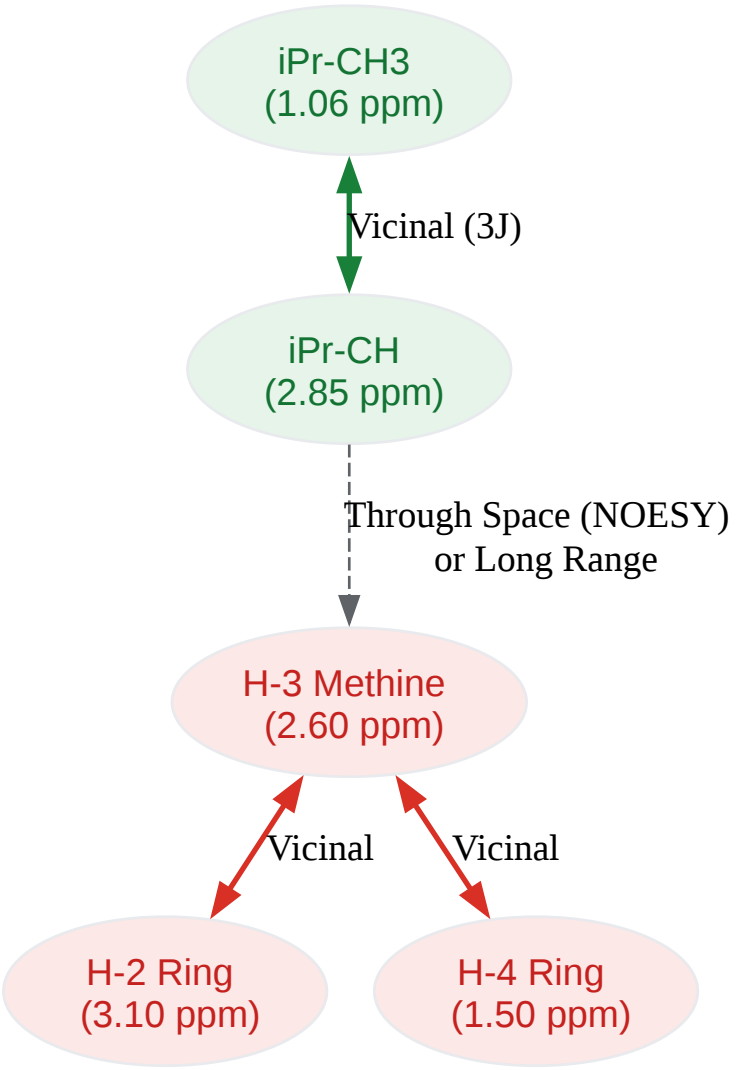


Figure 2: Key COSY (Solid) and NOESY (Dashed) Correlations

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Caption: 1H-1H COSY correlations confirming the isopropyl attachment at the exocyclic amine.

Infrared (IR) Spectroscopy

The IR spectrum is dominated by amine functionalities.[1]

- N-H Stretching: 3250 – 3400 cm

  .[1] A weak, broad band typical of secondary amines.[1]

- C-H Stretching (Aliphatic): 2800 – 2980 cm

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.[1] Strong absorptions due to the piperidine ring and isopropyl methyls.[1]

- N-H Bending (Scissoring): 1550 – 1650 cm

  .[1]

- C-N Stretching: 1100 – 1250 cm

  .[1]

- Fingerprint Region: Specific bands around 800–1000 cm

  are unique to the substitution pattern but require a reference standard for definitive identification.

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectra, follow this preparation protocol:

- Solvent Selection: Use CDCl

  (Chloroform-d) neutralized with basic alumina or silver foil to prevent acidic impurities from protonating the amines, which would broaden signals and shift peaks downfield.[1]

- Concentration: Prepare a 10–15 mg/mL solution for 1H NMR.

- Water Removal: The compound is hygroscopic.[1] Dry the oil/solid under high vacuum (< 1 mbar) for 2 hours before dissolution.

- Reference: Use TMS (Tetramethylsilane) at 0.00 ppm as the internal standard.

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- To cite this document: BenchChem. [Spectroscopic Characterization Guide: N-(Propan-2-yl)piperidin-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b059098/docs#spectroscopic-characterization-guide-n-propan-2-yl-piperidin-3-amine]

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